

# Pentaerythritol Glycidyl Ether (CAS 3126-63-4): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentaerythritol glycidyl ether

Cat. No.: B008400

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Pentaerythritol Glycidyl Ether** (PEGE), a tetrafunctional epoxy compound with the CAS number 3126-63-4. This document details its chemical and physical properties, synthesis methodologies, key applications, and safety information, presenting a valuable resource for professionals in research and development.

## Core Technical Data

**Pentaerythritol glycidyl ether** is a versatile cross-linking agent and reactive diluent. Its multi-functional nature, owing to the four reactive epoxy groups, allows for the formation of densely cross-linked networks, significantly enhancing the performance of various materials.<sup>[1]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **Pentaerythritol Glycidyl Ether** is presented in the table below. These values have been compiled from various sources to provide the most accurate and up-to-date information.

Property	Value	Reference(s)
CAS Number	3126-63-4	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>17</sub> H <sub>28</sub> O <sub>8</sub>	<a href="#">[2]</a>
Molecular Weight	360.40 g/mol	<a href="#">[3]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	412.43 °C (rough estimate)	<a href="#">[2]</a>
Flash Point	199.3 °C	<a href="#">[2]</a>
Density	1.2029 g/cm <sup>3</sup> (rough estimate)	<a href="#">[2]</a>
Refractive Index	1.4430 (estimate)	<a href="#">[2]</a>
Viscosity (at 25 °C)	270-400 cPs	<a href="#">[3]</a>
Epoxide Equivalent Weight	97-110 g/eq	<a href="#">[1]</a> <a href="#">[3]</a>
Vapor Pressure (at 25 °C)	4.89E-09 mmHg	<a href="#">[2]</a>

## Synthesis and Manufacturing

The primary synthesis route for **Pentaerythritol Glycidyl Ether** involves the reaction of pentaerythritol with epichlorohydrin in the presence of a catalyst. Two common methodologies are highlighted below.

## Experimental Protocols

### 1. Phase-Transfer Catalysis Synthesis:

This method utilizes a phase-transfer catalyst to facilitate the reaction between the aqueous and organic phases.[\[4\]](#)

- Reactants: Pentaerythritol and epichlorohydrin (molar ratio of 1:8).[\[4\]](#)
- Catalyst: 0.1 molar tetrabutyl ammonium hydrogen sulfate.[\[4\]](#)
- Reaction Conditions:

- A mixture of pentaerythritol and epichlorohydrin is treated with an 8 mol/L aqueous solution of sodium hydroxide (NaOH) at 50°C for 10 hours.[4]
- A 4 mol/L aqueous NaOH solution is then added at room temperature, and the reaction continues for 20 hours.[4]
- Purification:
  - The solid byproducts are removed by filtration.[4]
  - The filtrate is dissolved in dichloromethane and washed with a saturated salt solution until a neutral pH is achieved.[4]
  - **Pentaerythritol glycidyl ether** is obtained by distillation under reduced pressure.[4]
- Yield: 70-86%.[4]

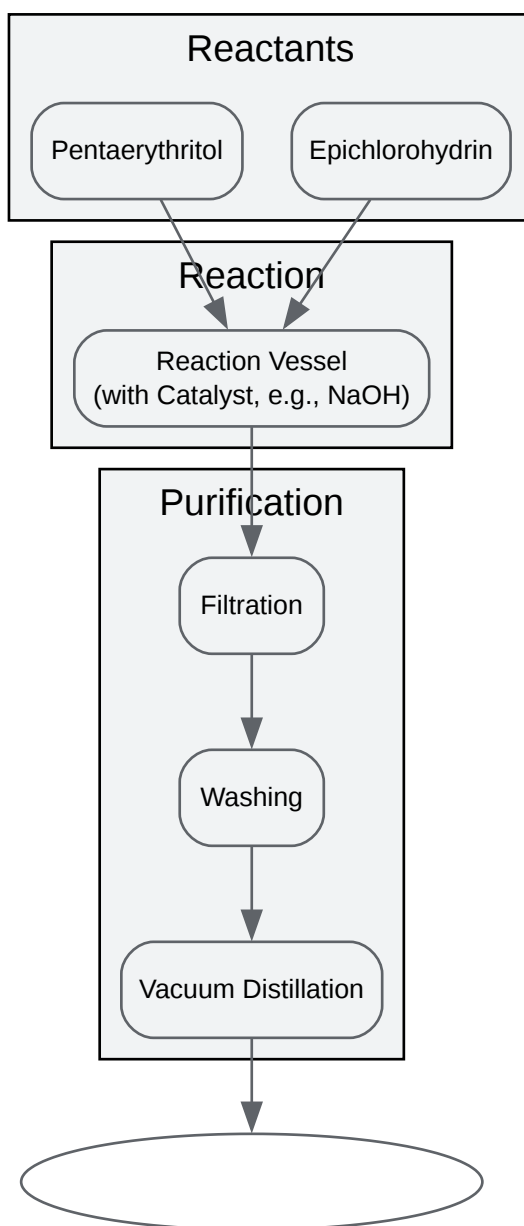
## 2. Solvent-Free Synthesis:

A more environmentally friendly approach that eliminates the use of organic solvents.

- Reactants: Pentaerythritol and epichlorohydrin.
- Reaction Conditions: The specific conditions for a fully solvent-free industrial process are proprietary but generally involve the controlled addition of epichlorohydrin to pentaerythritol at elevated temperatures in the presence of a solid or liquid catalyst.
- Purification: Typically involves vacuum distillation to remove unreacted starting materials and byproducts.

## Synthesis Workflow

## General Synthesis Workflow for Pentaerythritol Glycidyl Ether



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Caption: General synthesis workflow for **Pentaerythritol Glycidyl Ether**.

## Applications in Research and Development

**Pentaerythritol glycidyl ether**'s high functionality makes it a critical component in the development of advanced materials.

## Cross-Linking Agent in Epoxy Resins

PEGE is widely used as a cross-linking agent to enhance the properties of epoxy resins. Its tetrafunctionality leads to a high cross-link density, resulting in improved thermal stability, chemical resistance, and mechanical strength of the cured polymer.[1] The epoxy groups of PEGE react with curing agents (e.g., amines, anhydrides) to form a rigid three-dimensional network.

## Biodegradable Films

In the field of sustainable materials, PEGE is employed as a cross-linker for biopolymers like soy protein isolate (SPI) to create biodegradable films. The addition of PEGE significantly improves the tensile strength and reduces the water absorption of these films, making them more suitable for packaging applications.[5]

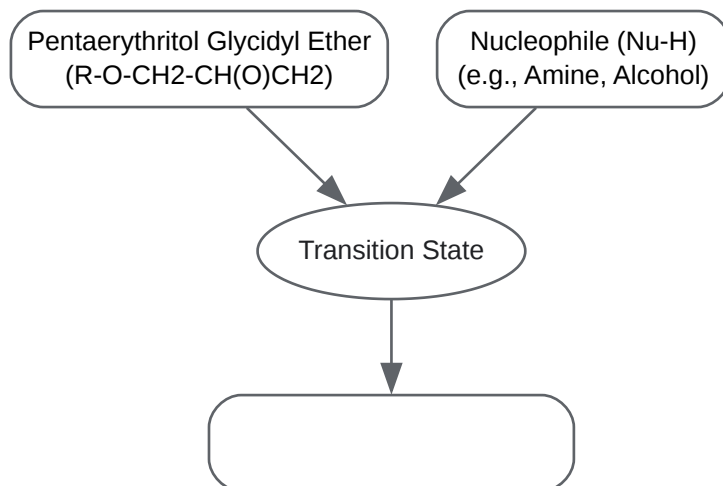
Experimental Protocol for Biodegradable Film Preparation:

- Materials: Soy protein isolate (SPI), deionized water, glycerol, sodium dodecylbenzene sulfonate (SDBS), and **Pentaerythritol glycidyl ether (PEGE)**. [5]
- Procedure:
  - A solution of SPI, deionized water, glycerol, SDBS, and PEGE is prepared. [5]
  - The mixture is magnetically stirred at room temperature for 1 hour to ensure homogeneity. [5]
  - The resulting slurry is cast onto a surface using a spin caster. [5]
  - The film is allowed to form over 4 hours and is subsequently dried in an oven at 105 °C for 4 hours. [5]

## Reaction Mechanism: Epoxy Ring-Opening

The primary reaction mechanism involving **Pentaerythritol glycidyl ether** is the nucleophilic ring-opening of its epoxide groups. This reaction is fundamental to its role as a cross-linker.

## Epoxy Ring-Opening Reaction with a Nucleophile



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Caption: Nucleophilic ring-opening of the epoxy group.

## Safety and Handling

**Pentaerythritol glycidyl ether** requires careful handling due to its potential health effects.

## Toxicity Data

While comprehensive toxicity data is not publicly available, some studies have reported human mutation data.[6] It is classified as a substance that may cause respiratory irritation.[7] As with all chemicals, it is crucial to consult the Safety Data Sheet (SDS) before use.[7]

Hazard Statement	Description
H315	Causes skin irritation.
H317	May cause an allergic skin reaction.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

## Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use in a well-ventilated area, preferably in a fume hood.
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles.
  - Skin Protection: Wear compatible chemical-resistant gloves.
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.

## Conclusion

**Pentaerythritol glycidyl ether** is a key chemical intermediate with significant applications in material science. Its ability to form highly cross-linked polymers makes it invaluable for enhancing the properties of epoxy resins and for the development of novel biodegradable materials. Researchers and scientists should be aware of its chemical properties, synthesis methods, and safety precautions to effectively and safely utilize this versatile compound in their work. Further research into its toxicological profile and the development of greener synthesis routes will continue to be areas of interest.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)